

Safety precautions and handling of 5-Bromovaleryl chloride

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Compound of Interest

Compound Name: 5-Bromovaleryl chloride

Cat. No.: B1268051

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An In-Depth Technical Guide to the Safe Handling of 5-Bromovaleryl Chloride

Introduction

5-Bromovaleryl chloride (CAS No: 4509-90-4), also known as 5-bromopentanoyl chloride, is a highly versatile bifunctional reagent crucial in organic synthesis.^{[1][2]} Its structure, featuring both a reactive acyl chloride and a terminal alkyl bromide, makes it an invaluable intermediate in the pharmaceutical, agrochemical, and fine chemical industries.^{[1][3]} It is frequently utilized in acylation reactions to introduce the 5-bromovaleryl group into various molecular scaffolds, a key step in the synthesis of many active pharmaceutical ingredients (APIs) and complex molecules.^{[2][4][5]}

Despite its utility, **5-Bromovaleryl chloride** is a hazardous substance. It is corrosive, moisture-sensitive, and a lachrymator, causing severe burns upon contact with skin, eyes, and the respiratory tract.^{[6][7][8]} Its reaction with water is exothermic and releases corrosive hydrogen chloride gas.^[1] Therefore, a comprehensive understanding of its properties and strict adherence to safety protocols are imperative for researchers, scientists, and drug development professionals. This guide provides detailed technical information on its properties, hazards, handling procedures, and emergency responses.

Chemical and Physical Properties

5-Bromovaleryl chloride is a colorless to pale yellow liquid that is soluble in most common organic solvents but reacts with water.^{[1][9]} Its key physical and chemical properties are

summarized below.

Property	Value	Citations
CAS Number	4509-90-4	[1] [2] [5] [9]
Molecular Formula	C ₅ H ₈ BrClO	[1] [2] [9] [10]
Molecular Weight	199.47 g/mol	[1] [3] [9]
Appearance	Clear, colorless to slightly yellow liquid	[1] [9] [11] [12]
Boiling Point	116-118 °C at 33 mmHg 214.1 °C at 760 mmHg	[5] [9] [1] [3] [11]
Density	1.49 g/mL at 25 °C	[5] [9]
Refractive Index	n _{20/D} 1.492	[5] [11]
Flash Point	107 °C (224.6 °F) - closed cup	[6] [9] [11]
Solubility	Reacts with water; Soluble in dichloromethane, toluene, chloroform	[1] [11]
Sensitivity	Moisture Sensitive, Lachrymator	[6] [7] [11] [13]

Hazard Identification and Toxicology

The primary danger associated with **5-Bromovaleryl chloride** is its corrosive nature. It can cause severe chemical burns to all tissues upon contact and may cause respiratory irritation.[\[7\]](#)
[\[14\]](#)

Hazard Information	Details	Citations
GHS Pictograms	Corrosion, Exclamation Mark	[7][11]
Signal Word	Danger	[7]
Hazard Statements	H314: Causes severe skin burns and eye damage H335: May cause respiratory irritation H290: May be corrosive to metals	[7][14] [7][14] [12]
Precautionary Statements	P260: Do not breathe dust/fume/gas/mist/vapors/spray P280: Wear protective gloves/protective clothing/eye protection/face protection P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing P310: Immediately call a POISON CENTER or doctor/physician P405: Store locked up	[8][14] [8][14] [14] [8] [8][14] [8] [8] [6][14]
Toxicology	No acute toxicity information is available for this product;	[6]

however, it is a corrosive material. Ingestion can cause severe swelling, damage to delicate tissue, and danger of perforation. The toxicological properties have not been fully investigated.

Handling and Storage Procedures

Proper handling and storage are critical to ensure safety when working with **5-Bromovaleryl chloride**.

Engineering Controls:

- Work must be conducted in a properly functioning chemical fume hood.[1]
- Ensure adequate ventilation, especially in confined areas.[6][8]
- Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[6][8]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6]
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[6][7]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a suitable cartridge (e.g., type ABEK, EN14387).[6]

Safe Handling Practices:

- Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent reaction with moisture.
[1]
- Avoid all contact with skin, eyes, and clothing.[8]
- Do not breathe mists or vapors.[6][8]
- Wash hands and any exposed skin thoroughly after handling.[6]
- Keep containers tightly closed when not in use.[6][8]

Storage Requirements:

- Store in a tightly sealed container under an inert gas.[1][13]
- Keep in a dry, cool, and well-ventilated place designated as a corrosives area.[6][8][13]
- Store away from incompatible materials such as water, strong bases, and oxidizing agents.
[1][6]
- Containers should be stored locked up.[6][14]

Reactivity and Incompatibilities

5-Bromovaleryl chloride is a reactive compound due to its two functional groups. The acyl chloride is highly electrophilic and reacts readily with nucleophiles.[1]

- **Reactivity with Water:** It reacts exothermically with water and moisture to form 5-bromovaleric acid and corrosive hydrogen chloride (HCl) gas.[1] This is a primary safety concern.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong bases, alcohols, and amines.[1][6]
- **Hazardous Decomposition Products:** Under fire conditions, it can decompose to produce carbon monoxide (CO), carbon dioxide (CO₂), hydrogen halides, and hydrogen chloride gas.
[6]

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